

recommended storage conditions for (p-Iodo-Phe7)-ACTH (4-10) peptide

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Compound of Interest

Compound Name: (p-Iodo-Phe7)-ACTH (4-10)

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Technical Support Center: (p-Iodo-Phe7)-ACTH (4-10) Peptide

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the recommended storage and handling of **(p-Iodo-Phe7)-ACTH (4-10)** peptide to ensure its stability and integrity for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized **(p-Iodo-Phe7)-ACTH (4-10)** peptide?

A1: Lyophilized **(p-Iodo-Phe7)-ACTH (4-10)** peptide should be stored at -20°C for short-term storage and can be stored at -80°C for long-term stability.^{[1][2][3]} It is crucial to protect the peptide from light and moisture as it is hygroscopic.^[4] Store the vial in a dark, cool, and dry environment.^[1]

Q2: How should I handle the peptide upon receiving it?

A2: Upon receipt, it is recommended to store the lyophilized peptide under the recommended cold and dry conditions.^[1] Peptides are generally shipped at ambient temperatures and are stable for several days to weeks in their lyophilized form.^[2] Before opening the vial, it is

important to allow it to equilibrate to room temperature in a desiccator to prevent moisture condensation, which can lead to hydrolysis and degradation of the peptide.[5][6]

Q3: What is the proper procedure for reconstituting the **(p-Iodo-Phe7)-ACTH (4-10)** peptide?

A3: For reconstitution, sterile, high-purity water (e.g., 18MΩ-cm H₂O) or a sterile, dilute acidic solution (e.g., 0.1% acetic acid) is recommended.[7][8] The choice of solvent may depend on the specific experimental requirements. For ACTH and its analogues, reconstitution in sterile water to a concentration of not less than 100 µg/ml is a common practice, which can then be further diluted with other aqueous solutions.[7][8]

Q4: How should I store the reconstituted peptide solution?

A4: Once reconstituted, the peptide solution is less stable than its lyophilized form.[2][9] It is highly recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.[1][9] These aliquots should be stored at -20°C or, for longer-term storage, at -80°C.[2][10] For short-term use, some peptide solutions can be stored at 4°C for up to a week, but freezing is generally preferred for maintaining integrity.[7][8]

Q5: Are there any specific amino acids in **(p-Iodo-Phe7)-ACTH (4-10)** that are prone to degradation?

A5: Yes, the sequence of ACTH (4-10) is Met-Glu-His-Phe-Arg-Trp-Gly. The presence of Methionine (Met) and Tryptophan (Trp) makes the peptide susceptible to oxidation.[1] Therefore, it is advisable to minimize the peptide's exposure to air. Purging the vial with an inert gas like nitrogen or argon can help mitigate oxidation.[1]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|--|
| Reduced Peptide Activity | Improper storage temperature. | Ensure the peptide is consistently stored at -20°C or -80°C.[1][2][3] |
| Exposure to moisture. | Always allow the vial to reach room temperature before opening to prevent condensation.[5] Store in a desiccator.[6] | |
| Repeated freeze-thaw cycles. | Aliquot the reconstituted peptide into single-use vials to minimize freeze-thaw cycles.[9] | |
| Oxidation of sensitive residues (Met, Trp). | Store the peptide under an inert atmosphere (nitrogen or argon).[1] Use degassed solvents for reconstitution.[6] | |
| Difficulty Dissolving the Peptide | Incorrect solvent. | Refer to the manufacturer's datasheet for the recommended solvent. Sterile, high-purity water or dilute acetic acid are common choices.[7] Sonication may aid in dissolving the peptide. |
| Peptide has degraded or aggregated. | This may be irreversible. Ensure proper storage from the time of receipt to prevent this. | |

Visible Change in Appearance
(e.g., color)

Oxidation or degradation.

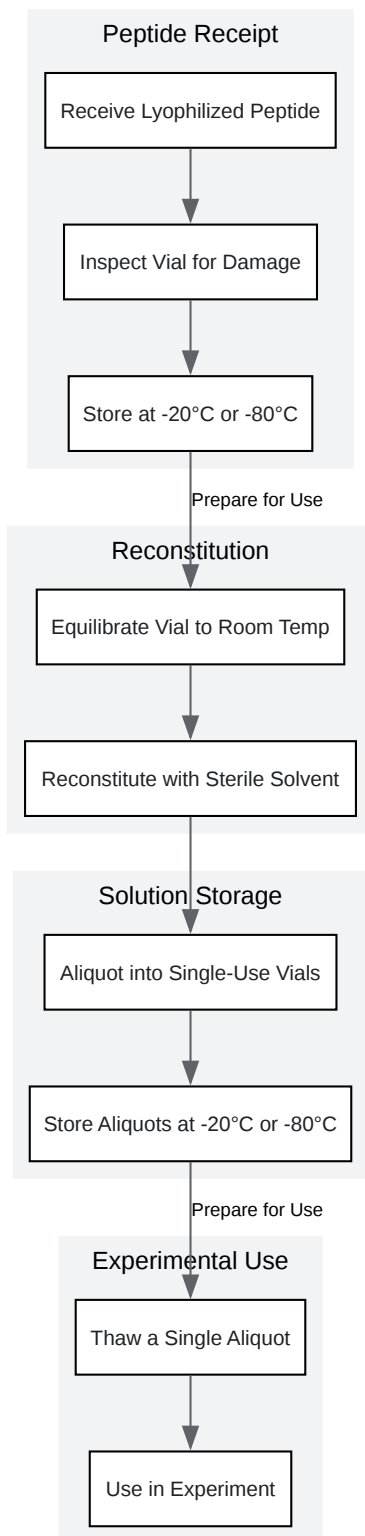
This can be a sign of peptide instability, particularly for those containing Cys, Met, or Trp, which may cause browning.^[1] It is best to use a fresh vial of the peptide.

Storage Condition Summary

| Form | Temperature | Duration | Key Considerations |
|------------------------|-------------------------------|---|--|
| Lyophilized | -20°C | Short to Medium-term (months to a year) | Protect from light and moisture. ^{[1][4]} |
| -80°C | Long-term (years) | Optimal for maximum stability. ^{[2][3]} | |
| Reconstituted Solution | 4°C | Short-term (up to one week) | Use sterile buffers (pH 5-6). ^{[7][8]} |
| -20°C | Medium-term (weeks to months) | Aliquot to avoid freeze-thaw cycles. ^{[2][9]} | |
| -80°C | Long-term (up to a year) | Recommended for prolonged storage of solutions. ^[10] | |

Experimental Workflow: Peptide Handling and Storage

Peptide Handling and Storage Workflow



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Caption: Workflow for proper handling and storage of peptides.

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